

3,5,6-Trimethylpyrazine-2-carbaldehyde: A Review of Available Data

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Compound of Interest

Compound Name: 3,5,6-Trimethylpyrazine-2-carbaldehyde

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Introduction

3,5,6-Trimethylpyrazine-2-carbaldehyde is a heterocyclic aromatic compound belonging to the pyrazine family. Pyrazines are known for their significant roles as flavor and aroma components in various foods and are also investigated for their potential pharmacological activities. This technical overview consolidates the currently available information on **3,5,6-trimethylpyrazine-2-carbaldehyde**, focusing on its chemical and physical properties. It is important to note that publicly accessible, in-depth research, including detailed synthesis protocols, comprehensive biological activity studies, and associated experimental data for this specific compound, is limited at the time of this review.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **3,5,6-trimethylpyrazine-2-carbaldehyde** are summarized below. This data is primarily sourced from chemical supplier databases and public chemical information repositories.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ N ₂ O	[1] [2]
Molecular Weight	150.18 g/mol	[1]
CAS Number	186534-02-1	[1]
Boiling Point	231.8±35.0 °C at 760 mmHg	[1]
Density	1.1±0.1 g/cm ³	
Flash Point	195.4±27.9 °C	
Storage Conditions	2-8°C, under inert gas	[1]
InChI	InChI=1S/C8H10N2O/c1-5-6(2)10-8(4-11)7(3)9-5/h4H,1-3H3	[2]
SMILES	CC1=C(N=C(C(C(=N1)C)C=O)C	[2]

Spectroscopic Data

Detailed experimental spectroscopic data such as ¹H-NMR, ¹³C-NMR, and IR spectra for **3,5,6-trimethylpyrazine-2-carbaldehyde** are not readily available in the reviewed literature. However, predicted mass spectrometry data is available.

Predicted Collision Cross Section

The following table presents the predicted collision cross section (CCS) values for different adducts of **3,5,6-trimethylpyrazine-2-carbaldehyde**, which can be useful in mass spectrometry-based identification.[\[2\]](#)

Adduct	m/z	Predicted CCS (Å ²)
[M+H] ⁺	151.08660	128.9
[M+Na] ⁺	173.06854	140.1
[M-H] ⁻	149.07204	130.9
[M+NH ₄] ⁺	168.11314	148.5
[M+K] ⁺	189.04248	138.1
[M+H-H ₂ O] ⁺	133.07658	122.5
[M+HCOO] ⁻	195.07752	151.7
[M+CH ₃ COO] ⁻	209.09317	178.2
[M+Na-2H] ⁻	171.05399	135.8
[M] ⁺	150.07877	131.5
[M] ⁻	150.07987	131.5

Data calculated using CCSbase.[\[2\]](#)

Synthesis and Experimental Protocols

A thorough search of scientific databases did not yield specific and detailed experimental protocols for the synthesis of **3,5,6-trimethylpyrazine-2-carbaldehyde**. While general methods for the synthesis of pyrazine derivatives exist, a validated and published procedure for this particular compound is not available.

Biological Activity and Signaling Pathways

There is a notable absence of published research on the biological activities of **3,5,6-trimethylpyrazine-2-carbaldehyde**. Consequently, no information regarding its mechanism of action, potential signaling pathway interactions, or pharmacological effects could be found. Research on related compounds, such as 2,3,5-trimethylpyrazine, has explored their roles as flavor agents and their metabolic pathways, but this information cannot be directly extrapolated to the 2-carbaldehyde derivative.[\[3\]](#)[\[4\]](#)

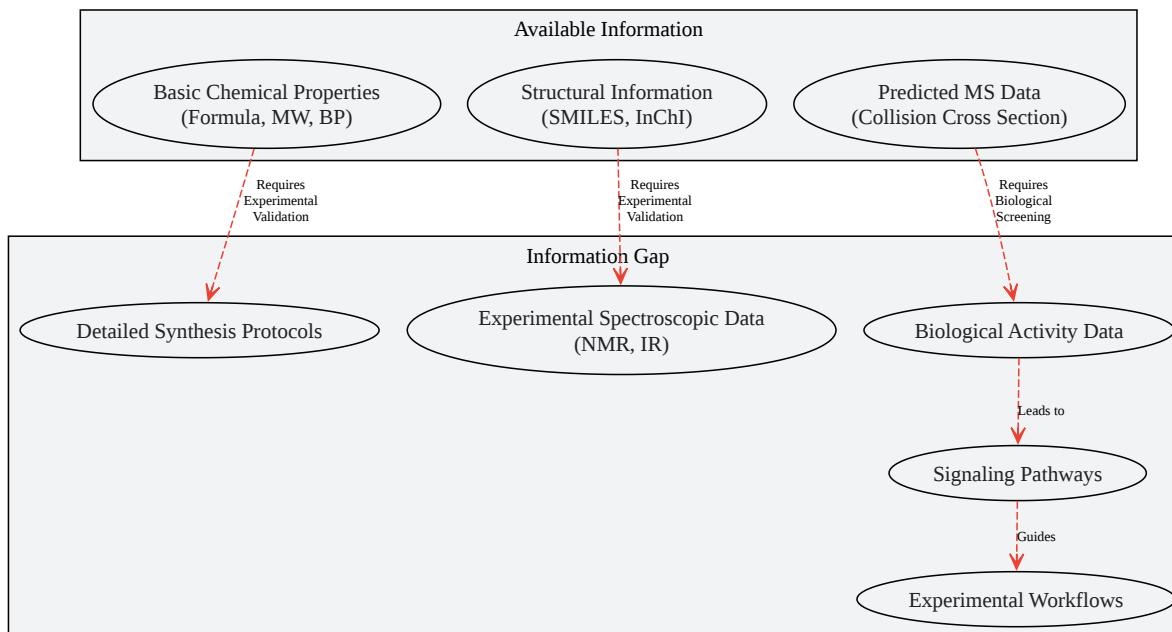
Conclusion and Future Directions

3,5,6-Trimethylpyrazine-2-carbaldehyde remains a largely uncharacterized compound in the scientific literature. While basic chemical and physical properties are documented, there is a clear gap in the understanding of its synthesis, spectroscopic characterization, and biological functions. For researchers and professionals in drug development, this presents both a challenge and an opportunity. Future research should focus on:

- Developing and publishing a reliable synthetic route to obtain the compound in sufficient purity and yield.
- Comprehensive spectroscopic analysis (NMR, IR, MS) to confirm its structure and provide reference data.
- In vitro and in vivo studies to investigate its potential biological activities, including but not limited to antimicrobial, anti-inflammatory, or neuroactive properties, which are sometimes associated with other pyrazine derivatives.

The lack of data necessitates that any research on this compound should begin with fundamental chemical synthesis and characterization. The visualization of experimental workflows or signaling pathways is not possible at this time due to the absence of relevant studies.

Logical Relationship Diagram



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